

A Comprehensive Technical Guide to 4-Bromophenetole: Safety, Handling, and MSDS

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical guide on the safe handling, storage, and emergency procedures for **4-Bromophenetole** (CAS No: 588-96-5). The information compiled is derived from multiple safety data sheets (SDS) and chemical databases to ensure a comprehensive overview for laboratory and drug development personnel.

Chemical Identification and Properties

4-Bromophenetole, also known as 4-Bromophenyl ethyl ether or 1-Bromo-4-ethoxybenzene, is a versatile organic compound used as a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and specialty chemicals.[1][2][3] Its utility in organic synthesis stems from the reactivity of its structure, which features a bromine atom and an ethoxy group on a benzene ring.[3]



Identifier	Value
Chemical Name	4-Bromophenetole[2]
Synonyms	4-Bromophenyl ethyl ether, p-Bromophenetole, 1-Bromo-4-ethoxybenzene[2][4][5]
CAS Number	588-96-5[2][4]
Molecular Formula	C ₈ H ₉ BrO[1][2]
Molecular Weight	201.06 g/mol [1]
Appearance	Clear, colorless to light yellow/red liquid[1][5]
Physical and Chemical Properties	Value
Physical and Chemical Properties Melting Point	Value 4 °C / 39.2 °F[4]
Melting Point	4 °C / 39.2 °F[4]
Melting Point Boiling Point	4 °C / 39.2 °F[4] 233 °C / 451.4 °F @ 760 mmHg[4]
Melting Point Boiling Point Density	4 °C / 39.2 °F[4] 233 °C / 451.4 °F @ 760 mmHg[4] 1.407 g/mL at 25 °C[1]
Melting Point Boiling Point Density Flash Point	4 °C / 39.2 °F[4] 233 °C / 451.4 °F @ 760 mmHg[4] 1.407 g/mL at 25 °C[1] 103 °C / 217.4 °F (closed cup)[4]

Hazard Identification and GHS Classification

4-Bromophenetole is classified as a hazardous substance that requires careful handling to avoid adverse health effects. The primary hazards are irritation to the skin, eyes, and respiratory system.[7][8]



GHS Classification	Hazard Class & Category	Hazard Statement
Skin Corrosion/Irritation	Skin Irrit. 2	H315: Causes skin irritation[7]
Serious Eye Damage/Eye Irritation	Eye Irrit. 2 / 2A	H319: Causes serious eye irritation[7]
Specific Target Organ Toxicity (Single Exposure)	STOT SE 3	H335: May cause respiratory irritation[7]

GHS Pictogram:

⊋alt text

Signal Word: Warning[2][7]

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict protocols is essential for minimizing risk.

- Engineering Controls: All work involving **4-Bromophenetole** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[9] Ensure eyewash stations and safety showers are unobstructed and readily accessible.[4]
- Personal Protective Equipment (PPE): Wear appropriate PPE at all times. See Table 3 for detailed recommendations.
- Dispensing: When handling the liquid, add it slowly to prevent splashing. Keep containers tightly sealed when not in use.[6][9]
- Hygiene: Wash hands and any exposed skin thoroughly after handling.[4] Do not eat, drink, or smoke in the laboratory area.[10] Remove contaminated clothing and wash it before reuse.[6]
- Avoidance: Avoid breathing vapors or mists.[4] Avoid contact with skin, eyes, and clothing.[6]



Activity	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing/Dispen sing	Safety goggles with side-shields (conforming to EN166 or NIOSH standards)[8]	Chemical- impermeable gloves (e.g., Nitrile rubber)[8]	Standard, fully- buttoned lab coat[9]	Not required if handled within a certified chemical fume hood.[2]
Preparing Solutions	Safety goggles and face shield if splashing is likely[9]	Double-layered nitrile gloves or heavy-duty neoprene/butyl gloves[9]	Chemical- resistant lab coat or apron over a standard lab coat[8]	All operations should be conducted within a chemical fume hood.[8]
Spill Cleanup	Tightly fitting safety goggles and face shield[8]	Heavy-duty, chemical- resistant gloves[8]	Full-face respirator with appropriate cartridges for organic vapors[8]	Chemical- resistant suit or apron[8]

- Evacuation & Ventilation: Evacuate non-essential personnel from the immediate area. Ensure adequate ventilation.
- PPE: Don the appropriate PPE for spill cleanup as detailed in Table 3.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[11]
- Absorption: Soak up the spill with an inert absorbent material (e.g., sand, silica gel, universal binder).[4]
- Collection: Carefully sweep or shovel the absorbed material into a suitable, closed container for disposal.[4]
- Decontamination: Decontaminate the spill area and all tools used with an appropriate solvent, followed by washing with soap and water.



• Disposal: Dispose of the waste container and contaminated materials through an approved waste disposal plant.[4]

First-Aid and Fire-Fighting Measures

Immediate and appropriate action is critical in the event of an exposure or fire.

Exposure Route	First-Aid Measures
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If the person feels unwell, call a POISON CENTER or doctor.[4]
Skin Contact	Immediately wash off with plenty of soap and water while removing all contaminated clothing and shoes. If skin irritation occurs, seek medical advice.[4]
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes, holding the eyelids open.[4][9] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.[4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Drink plenty of water; if possible, drink milk afterward. Seek immediate medical assistance.[2][4]



Fire-Fighting Aspect	Guideline
Suitable Extinguishing Media	Water spray, carbon dioxide (CO ₂), dry chemical, or alcohol-resistant foam.[4][12]
Unsuitable Extinguishing Media	No information available.[4][12]
Hazardous Combustion Products	Thermal decomposition can release irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO ₂), and hydrogen halides.[4]
Protective Equipment	As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[4][12]

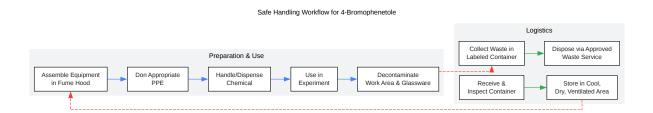
Stability, Storage, and Disposal

Parameter	Guideline
Chemical Stability	Stable under recommended storage conditions. [11]
Incompatible Materials	Strong oxidizing agents.[4][12]
Hazardous Reactions	None under normal processing.[4]
Hazardous Polymerization	No information available.[4]
Storage Conditions	Keep containers tightly closed in a dry, cool, and well-ventilated place.[6][12] Keep the product and empty containers away from heat and sources of ignition.[4]
Disposal	Disposal of this chemical and its containers must be done in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service.[11] Dispose of as unused product.[11]



Visualized Workflows and Protocols

To aid in procedural understanding, the following diagrams illustrate the safe handling workflow and emergency response for a spill.



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Caption: A logical workflow for the safe management of **4-Bromophenetole** in a lab setting.



Emergency Response Protocol for 4-Bromophenetole Spill Spill Detected

Don Spill Response PPE (Gloves, Goggles, Respirator)

Alert Personnel & Evacuate Immediate Area

Contain Spill with Inert Absorbent Material

Collect Absorbed Material into a Sealed Waste Container

Decontaminate Spill Area and Equipment

Report Incident to Safety Officer

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